

solubility of 3,4-Dimethylphenylboronic acid in organic solvents

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Compound of Interest

Compound Name: 3,4-Dimethylphenylboronic acid

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An In-depth Technical Guide to the Solubility of **3,4-Dimethylphenylboronic Acid** in Organic Solvents

Authored by: A Senior Application Scientist

Abstract

This technical guide provides a comprehensive overview of the solubility of **3,4-Dimethylphenylboronic acid** in organic solvents. Recognizing the limited availability of specific quantitative data for this compound, this document synthesizes information from closely related arylboronic acids to establish well-founded solubility predictions. Furthermore, this guide details the critical physicochemical principles governing the dissolution of boronic acids and presents a robust experimental protocol for the empirical determination of solubility. This document is intended to be an essential resource for researchers, chemists, and formulation scientists in the pharmaceutical and chemical industries, enabling them to optimize reaction conditions, purification processes, and formulation strategies involving **3,4-Dimethylphenylboronic acid**.

Introduction to 3,4-Dimethylphenylboronic Acid

3,4-Dimethylphenylboronic acid, a member of the arylboronic acid family, is a versatile reagent in modern organic synthesis.^{[1][2]} Its utility is most prominent in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling, a cornerstone for the formation of carbon-carbon bonds in the synthesis of complex molecules, including active pharmaceutical

ingredients.[3] The solubility of **3,4-Dimethylphenylboronic acid** in organic solvents is a critical parameter that dictates its reactivity, handling, and formulation. A thorough understanding of its solubility profile is therefore paramount for its effective application.

Chemical Structure and Properties:

- Molecular Formula: $C_8H_{11}BO_2$ [4]
- Molecular Weight: 149.98 g/mol [4]
- Appearance: White to off-white crystalline powder[5]
- Key Structural Features: The molecule consists of a benzene ring substituted with two methyl groups at the 3 and 4 positions, and a boronic acid functional group ($-B(OH)_2$). The presence of the hydroxyl groups allows for hydrogen bonding, while the dimethylphenyl group imparts a degree of lipophilicity.[6]

Theoretical Framework for Boronic Acid Solubility

The solubility of arylboronic acids is a complex phenomenon governed by several interacting factors. A nuanced understanding of these principles is essential for predicting and manipulating the solubility of **3,4-Dimethylphenylboronic acid**.

The Role of Solvent Polarity

The adage "like dissolves like" is a fundamental principle in predicting solubility. The polarity of the solvent plays a significant role in its ability to dissolve a given solute. For arylboronic acids, a correlation between solvent polarity and solubility is generally observed, although exceptions exist.[7]

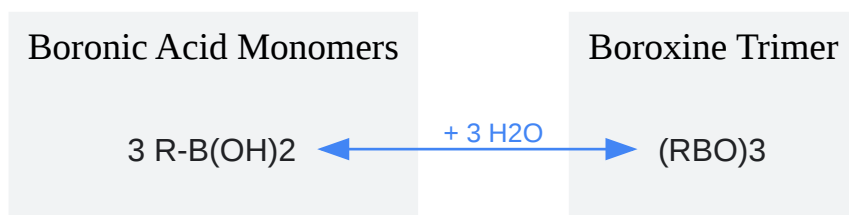
- Polar Solvents: Solvents with high polarity, such as alcohols and ketones, can engage in hydrogen bonding with the hydroxyl groups of the boronic acid, facilitating dissolution.
- Nonpolar Solvents: Nonpolar solvents, like hydrocarbons, are generally poor solvents for boronic acids due to the energetic penalty of disrupting the hydrogen-bonded network of the solid boronic acid without providing compensatory interactions.

Intermolecular Forces and Crystal Packing

In the solid state, **3,4-Dimethylphenylboronic acid** molecules are organized in a crystal lattice stabilized by intermolecular forces, primarily hydrogen bonds between the boronic acid moieties. The strength of these interactions must be overcome by solvent-solute interactions for dissolution to occur. The substitution pattern on the phenyl ring can influence the efficiency of crystal packing, which in turn affects the melting point and solubility.

The Boroxine Equilibrium: A Critical Consideration

A defining characteristic of boronic acids is their propensity to undergo dehydration to form cyclic anhydrides known as boroxines.^[7] This equilibrium between the monomeric boronic acid and the trimeric boroxine is highly dependent on the solvent and temperature.^[7]



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Caption: Equilibrium between boronic acid and its boroxine anhydride.

The solubility of the boronic acid and its corresponding boroxine can differ significantly.^[7] This equilibrium can lead to challenges in obtaining reproducible solubility data and can impact the course of chemical reactions. The presence of water can shift the equilibrium towards the boronic acid form.

Solubility Profile of 3,4-Dimethylphenylboronic Acid: An Analog-Based Approach

While specific quantitative solubility data for **3,4-Dimethylphenylboronic acid** is not extensively reported in the literature, valuable insights can be gleaned from the solubility of structurally similar arylboronic acids. The following table summarizes the solubility of phenylboronic acid in various organic solvents, which can serve as a qualitative guide for **3,4-**

Dimethylphenylboronic acid. The introduction of two methyl groups is expected to slightly increase its lipophilicity and may enhance solubility in less polar organic solvents compared to the parent phenylboronic acid.

Solvent	Solvent Type	Predicted Solubility of 3,4-Dimethylphenylboronic Acid	Rationale based on Phenylboronic Acid Data[8]
Chloroform	Chlorinated	Moderate to High	Phenylboronic acid exhibits moderate solubility.
3-Pentanone	Ketone	High	Phenylboronic acid shows high solubility in ketones.
Acetone	Ketone	High	Phenylboronic acid demonstrates high solubility in ketones.
Dipropyl ether	Ether	High	Phenylboronic acid has high solubility in ethers.
Methylcyclohexane	Hydrocarbon	Very Low	Phenylboronic acid has very low solubility in hydrocarbons.

Note: This table provides estimated solubility based on data for phenylboronic acid.[8] Actual solubilities should be determined experimentally.

Experimental Protocol for Solubility Determination

A reliable and reproducible method for determining the solubility of **3,4-**

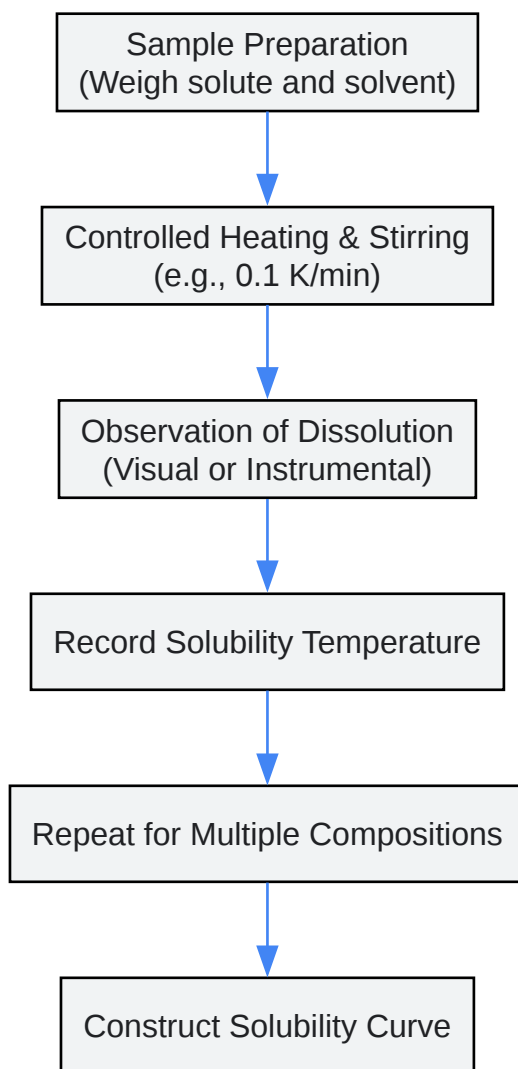
Dimethylphenylboronic acid is the dynamic (or synthetic) method. This approach involves monitoring the temperature at which a solid solute dissolves in a solvent upon controlled heating.[3]

Materials and Equipment

- **3,4-Dimethylphenylboronic acid** (high purity)
- Organic solvents (analytical grade)
- Jacketed glass vessel with a magnetic stirrer
- Circulating bath with precise temperature control
- Calibrated digital thermometer (± 0.1 °C)
- Analytical balance (± 0.0001 g)
- Luminance probe or laser-based turbidity sensor (optional, for enhanced precision)

Step-by-Step Methodology

- **Sample Preparation:** Accurately weigh a known mass of **3,4-Dimethylphenylboronic acid** and the selected organic solvent into the jacketed glass vessel.
- **Heating and Equilibration:** Begin stirring the mixture and slowly heat the vessel using the circulating bath at a constant rate (e.g., 0.1-0.2 K/min).
- **Dissolution Point Determination:** Visually observe the disappearance of the solid phase. The temperature at which the last solid particles dissolve is recorded as the solubility temperature for that specific composition. For more accurate determination, a luminance probe can be used to detect the change in light transmission as the solution becomes clear.
- **Data Collection:** Repeat the measurement for a range of compositions to construct a solubility curve (mole fraction vs. temperature).



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Caption: Workflow for experimental solubility determination.

Factors Influencing Experimental Outcomes

Several factors can influence the accuracy and reproducibility of solubility measurements for boronic acids:

- Purity of **3,4-Dimethylphenylboronic Acid**: Impurities can affect the measured solubility. Ensure the use of high-purity material. Commercial boronic acids often contain varying amounts of the corresponding boroxine anhydride.^{[4][5]}

- **Water Content of Solvents:** Traces of water in organic solvents can shift the boronic acid-boroxine equilibrium, potentially altering the solubility.
- **Heating Rate:** A slow and controlled heating rate is crucial to ensure that the system remains at thermal equilibrium.

Conclusion

While direct quantitative solubility data for **3,4-Dimethylphenylboronic acid** remains scarce, a comprehensive understanding of its solubility in organic solvents can be achieved through the application of fundamental chemical principles and by leveraging data from analogous arylboronic acids. The experimental protocol detailed in this guide provides a robust framework for researchers to empirically determine the solubility of **3,4-Dimethylphenylboronic acid** in solvents relevant to their specific applications. Such data is invaluable for the optimization of synthetic routes, purification strategies, and the development of novel formulations in the pharmaceutical and chemical industries.

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